

Safe Disposal of Ethyl (E)-2-hexenoate: A Procedural Guide

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Compound of Interest

Compound Name: Ethyl (E)-2-hexenoate

Cat. No.: B075292

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This guide provides essential safety and logistical information for the proper disposal of **Ethyl (E)-2-hexenoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Key Safety and Hazard Information

Ethyl (E)-2-hexenoate is classified as a flammable liquid and vapor.^{[1][2]} It is crucial to handle this chemical in a well-ventilated area and away from heat, sparks, open flames, and other ignition sources.^{[1][2]} Personal protective equipment, including gloves, and eye/face protection, should be worn when handling this substance.^{[1][3]}

Quantitative Data for Ethyl (E)-2-hexenoate

For easy reference, the following table summarizes the key quantitative data for **Ethyl (E)-2-hexenoate**.

Property	Value	Source
CAS Number	27829-72-7	[1][4]
Molecular Formula	C8H14O2	[5]
Molecular Weight	142.19 g/mol (approx.)	
Appearance	Liquid	[1]
Classification	Flammable Liquid, Category 3	[1][2]
Signal Word	Warning	[1]
Hazard Statements	H226: Flammable liquid and vapor	[2][5]

Step-by-Step Disposal Protocol

The proper disposal of **Ethyl (E)-2-hexenoate** must be conducted in a manner that ensures safety and complies with all relevant regulations.

Immediate Actions for Spills

- **Ensure Safety:** Immediately remove all sources of ignition from the spill area, including sparks, open flames, and hot surfaces.[1][3] Use only non-sparking tools and explosion-proof equipment during cleanup.[1][3]
- **Ventilate the Area:** Ensure the area is well-ventilated to disperse flammable vapors.[1][6]
- **Personal Protection:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. For larger spills, a self-contained breathing apparatus may be necessary.[1][6]
- **Containment:** Prevent the spill from spreading and from entering drains or public waters.[6]

Cleanup and Collection

- **Absorb the Spill:** For small spills, use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the liquid.[3][6]

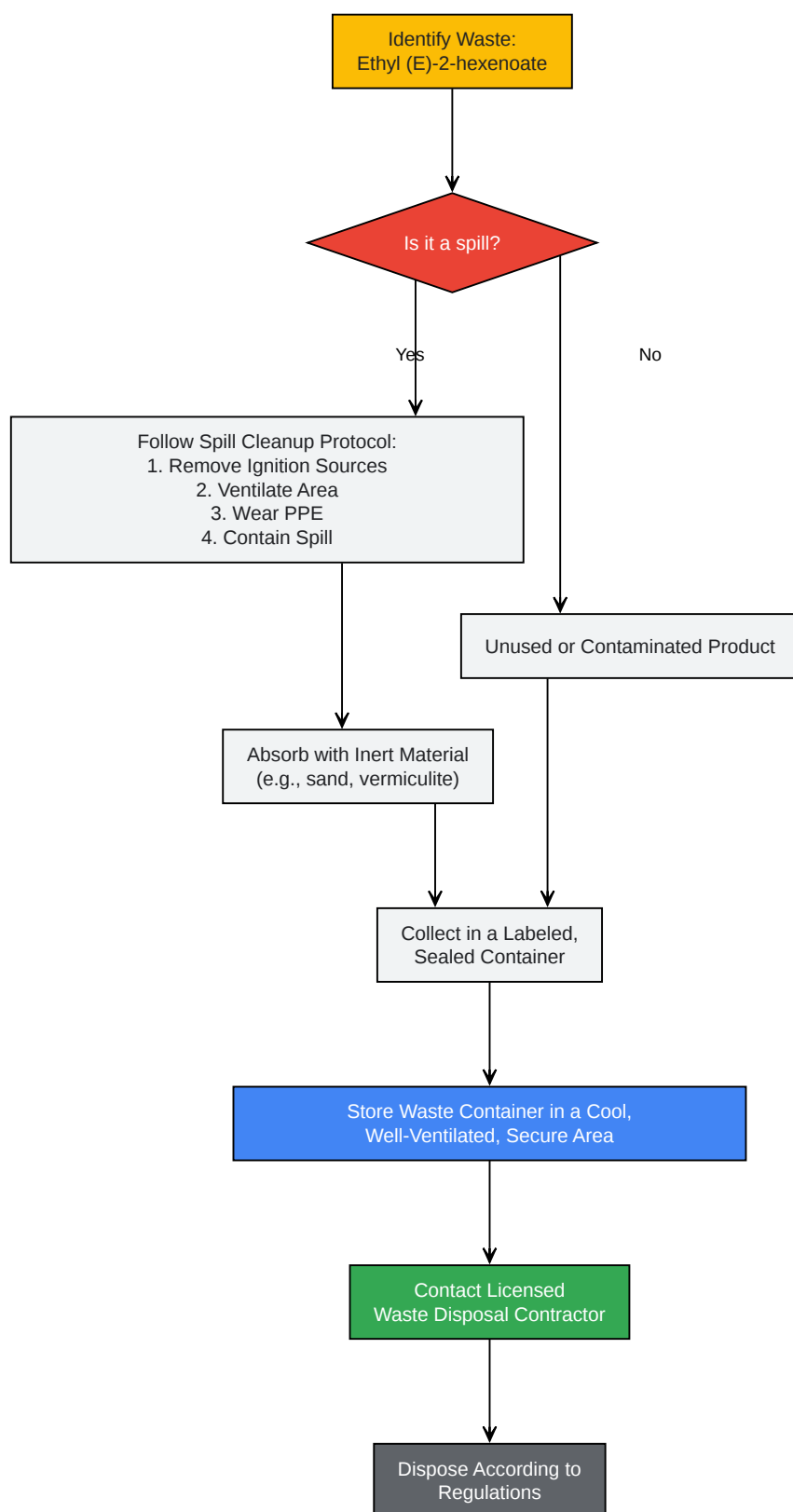
- **Collect the Waste:** Carefully collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[3]
- **Decontaminate:** Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water.

Final Disposal

- **Waste Classification:** The waste is considered hazardous due to its flammability.
- **Storage:** Store the sealed waste container in a cool, well-ventilated place, away from ignition sources, pending disposal.[1][2]
- **Professional Disposal:** Dispose of the contents and the container in accordance with local, state, and federal regulations. This must be done through an approved and licensed waste disposal plant or collector.[1][2][6] Do not dispose of this chemical down the drain.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl (E)-2-hexenoate**.



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Caption: Disposal decision workflow for **Ethyl (E)-2-hexenoate**.

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